

# Axl Receptor Tyrosine Kinase: A Pivotal Player in Oncology

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## Compound of Interest

Compound Name:	Axl-IN-18
Cat. No.:	B12367018

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## Introduction

The Axl receptor tyrosine kinase, a member of the TAM (Tyro3, Axl, Mer) family, has emerged as a critical regulator of numerous cellular processes that are frequently hijacked by cancer cells to promote tumor progression, metastasis, and therapeutic resistance.<sup>[1][2]</sup> Its overexpression is correlated with poor prognosis in a wide array of malignancies, making it a compelling target for novel anticancer therapies.<sup>[3][4]</sup> This technical guide provides a comprehensive overview of Axl's function in oncology, detailing its signaling pathways, role in tumorigenesis, and the methodologies used to investigate its activity.

## The Axl Signaling Axis

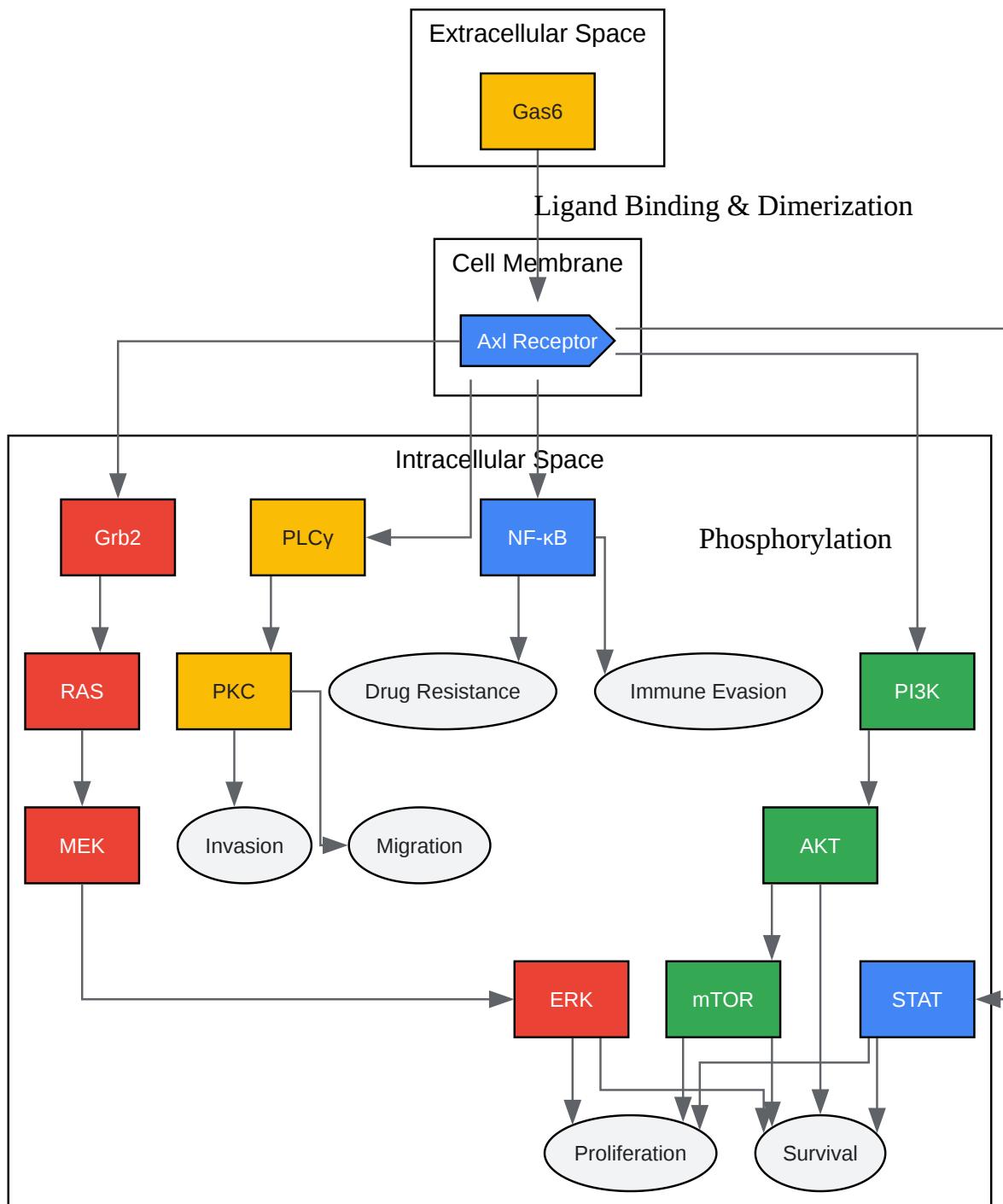
Axl is a transmembrane receptor composed of an extracellular domain, a transmembrane helix, and an intracellular kinase domain.<sup>[1]</sup> Its primary ligand is the vitamin K-dependent protein Growth Arrest-Specific 6 (Gas6).<sup>[2][5]</sup> The binding of Gas6 to the extracellular domain of Axl induces receptor dimerization and subsequent autophosphorylation of tyrosine residues within the intracellular domain, initiating a cascade of downstream signaling events.<sup>[2][6]</sup>

Axl signaling is pleiotropic, activating multiple downstream pathways that collectively contribute to a cancer-promoting phenotype. These include:

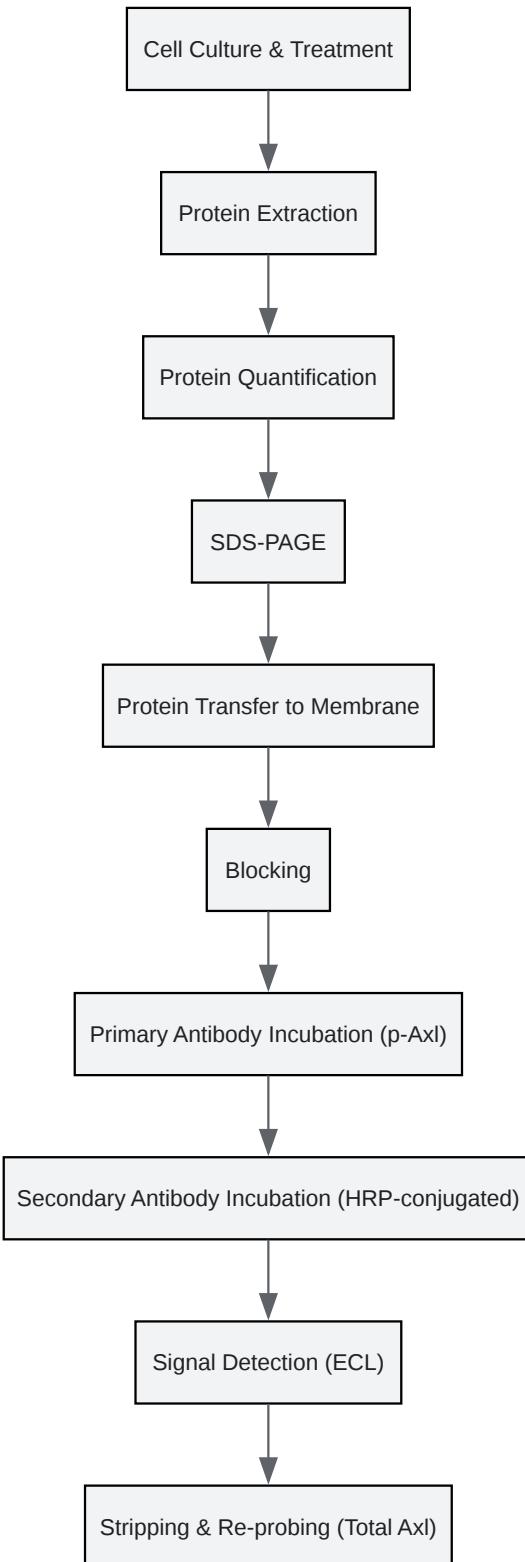
- PI3K/AKT/mTOR Pathway: This central signaling cascade promotes cell survival, proliferation, and growth.[2][7]
- MAPK/ERK Pathway: This pathway is crucial for cell proliferation, differentiation, and survival.[2][7]
- NF-κB Pathway: A key regulator of inflammation, immunity, and cell survival, its activation by Axl contributes to an immunosuppressive tumor microenvironment.[2][8]
- JAK/STAT Pathway: This pathway is involved in cell growth, survival, and differentiation.[2][8]

Axl can also be activated in a ligand-independent manner through heterodimerization with other receptor tyrosine kinases, such as EGFR, HER2, and c-Met, further diversifying its signaling output and contributing to therapeutic resistance.[1][7]

## Canonical Axl Signaling Pathways



## Workflow for Detecting Axl Phosphorylation

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